

Alorac: A Review of a Plant Growth Regulator

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Compound of Interest

Compound Name: Alorac

Cat. No.: B095763

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An examination of available data on **Alorac** reveals its classification as a plant growth regulator and herbicide. However, a significant gap exists in the scientific literature regarding its potential applications or research within the fields of drug development and human health.

Alorac is a synthetic, halogenated aliphatic compound primarily recognized for its role in agriculture.^[1] Its mode of action involves the inhibition of gibberellin biosynthesis, a crucial hormone for plant growth and development. This activity underlies its function as a plant growth regulator and herbicide.^[1]

Publicly available data provides details on its chemical structure and properties. **Alorac** has the chemical formula $C_5HCl_5O_3$ and a molecular mass of 286.3 g/mol.^{[1][2]} It is also known by the systematic name (2Z)-2,3,5,5,5-pentachloro-4-oxo-2-pentenoic acid.^[2]

Despite its characterization in the agricultural domain, there is a notable absence of research pertaining to **Alorac** in the context of pharmacology and medicine. A comprehensive search of scientific databases yields no information on its mechanism of action in biological systems beyond plants, nor any investigation into its potential as a therapeutic agent. Consequently, there are no established signaling pathways, experimental protocols, or quantitative data related to its effects in human or animal models for drug development purposes.

Information regarding its human toxicity, environmental fate, and degradation is also scarce.^[1] Existing documentation primarily focuses on its chemical synthesis and properties as a pesticide.^[1]

In conclusion, while **Alorac** is a known entity in the field of agricultural science, it does not appear to be a subject of research for pharmaceutical or therapeutic applications. The lack of data precludes the creation of a detailed technical guide or whitepaper on its core research for an audience of researchers, scientists, and drug development professionals.

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References

- 1. Alorac [sitem.herts.ac.uk]
- 2. Alorac | C₅HCl₅O₃ | CID 20056888 - PubChem [pubchem.ncbi.nlm.nih.gov]
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